

synthesis of 10H-Phenoxazine-10-propanoic acid

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Compound of Interest

Compound Name: 10H-Phenoxazine-10-propanoic acid

Cat. No.: B3116789

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An In-depth Technical Guide to the Synthesis of **10H-Phenoxazine-10-propanoic acid**

Introduction

10H-Phenoxazine-10-propanoic acid is a heterocyclic compound built upon the phenoxazine core, a tricyclic structure with two benzene rings linked by an oxazine moiety.[1] Its molecular formula is $C_{15}H_{13}NO_3$, and it has a molecular weight of 255.27 g/mol.[1][2] This compound and its derivatives are of significant interest to researchers in medicinal chemistry and materials science due to their notable photophysical and pharmacological properties.[1]

Phenoxazine derivatives have demonstrated a wide range of biological activities, including antimicrobial and antioxidant properties.[1] They have also been investigated for their potential in photodynamic therapy and as antidiabetic agents, with some analogues showing activity as peroxisome proliferator-activated receptor (PPAR) agonists.[1][3] In materials science, the photophysical characteristics of the phenoxazine core make it a valuable component for organic electronics and as a photoredox catalyst.[1][4][5] This guide provides a detailed overview of the primary synthesis routes, experimental protocols, and key data associated with **10H-Phenoxazine-10-propanoic acid**.

Physicochemical and Identification Data

Quantitative and identifying data for **10H-Phenoxazine-10-propanoic acid** are summarized below for quick reference.

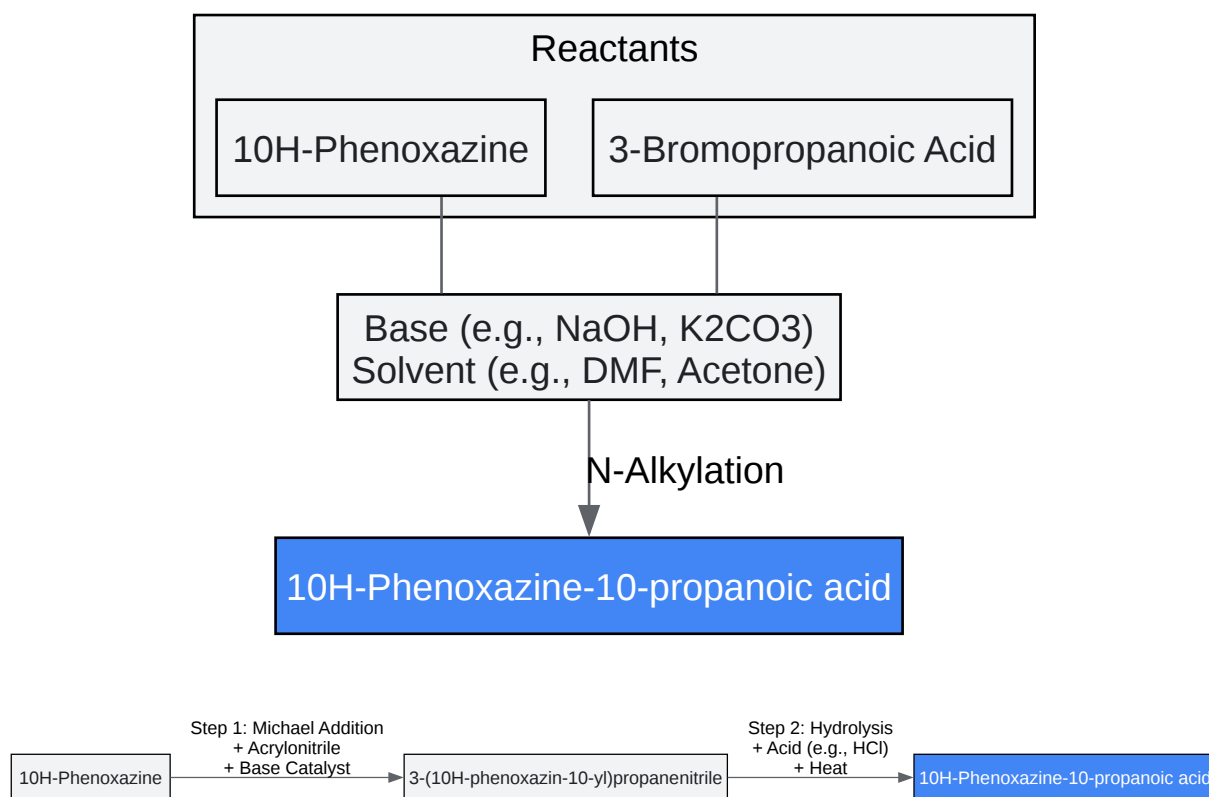
Property	Value	Reference
IUPAC Name	3-(10H-phenoxazin-10-yl)propanoic acid	[1]
CAS Number	21977-42-4	[1][2]
Molecular Formula	C ₁₅ H ₁₃ NO ₃	[1][2]
Molecular Weight	255.27 g/mol	[1][2]
Canonical SMILES	<chem>C1=CC=C2C(=C1)N(C3=CC=CC=C3O2)CCC(=O)O</chem>	[1][2]
InChI Key	AWOWBVDJKXFKFV-UHFFFAOYSA-N	[1]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	4	[2]
Rotatable Bonds	3	[2]

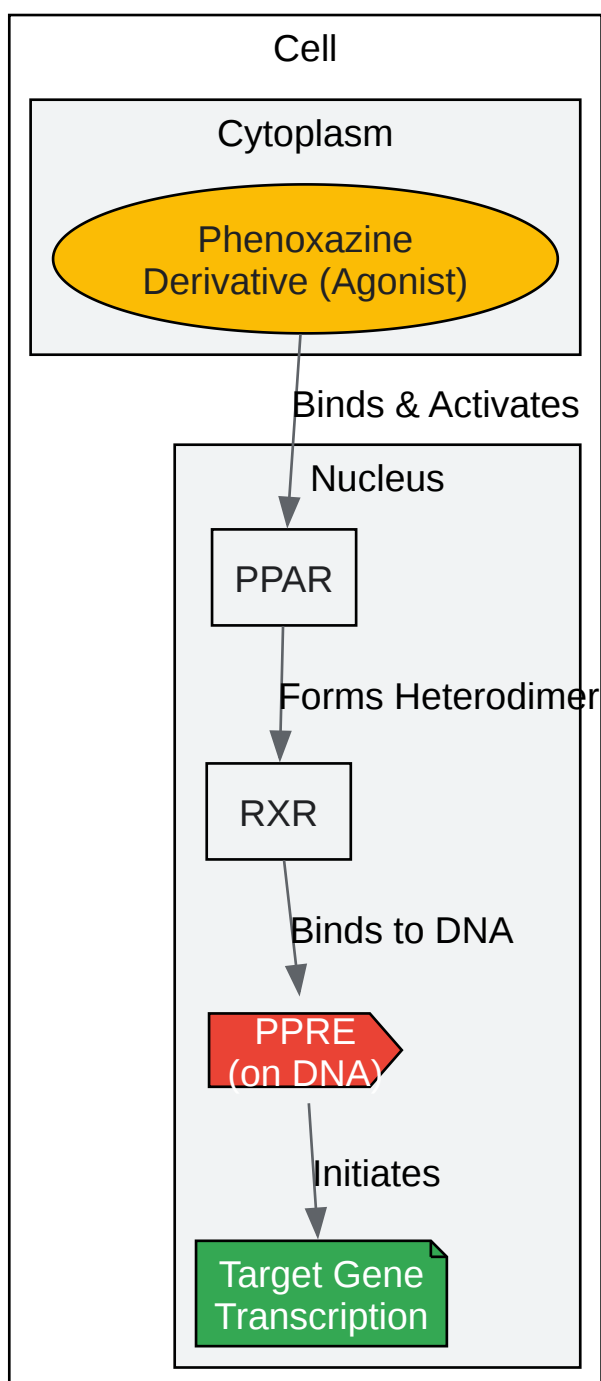
Synthesis Pathways

The synthesis of **10H-Phenoxazine-10-propanoic acid** is primarily achieved through the N-alkylation of the phenoxazine core. This can be accomplished via two main routes: a direct, one-step alkylation using a C3 carboxylic acid synthon, or a two-step process involving the introduction of a nitrile group followed by hydrolysis.

- **Direct Alkylation:** This method involves the reaction of phenoxazine with a suitable 3-carbon alkylating agent containing a carboxylic acid or ester group, such as 3-bromopropanoic acid, in the presence of a base.
- **Nitrile Hydrolysis Pathway:** This two-step approach first involves the N-alkylation of phenoxazine with acrylonitrile (Michael addition) to form 3-(10H-phenoxazin-10-yl)propanenitrile. The nitrile intermediate is then hydrolyzed under acidic conditions to yield the final carboxylic acid product.[1]

Below is a diagram illustrating the direct synthesis pathway.





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